

3,5-Dimethylphenylboronic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dimethylphenylboronic acid

Cat. No.: B071237

[Get Quote](#)

Technical Overview of 3,5-Dimethylphenylboronic Acid

For Immediate Release

This document provides a concise technical summary of the core physicochemical properties of **3,5-Dimethylphenylboronic acid**, a key reagent in organic synthesis. The information is intended for researchers, chemists, and professionals in the field of drug development and materials science.

Core Compound Properties

3,5-Dimethylphenylboronic acid is an organoboron compound that is widely utilized as a building block in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling.^[1] Its chemical structure allows for the introduction of a 3,5-dimethylphenyl group into more complex molecules.^[1] It typically appears as an off-white to light yellow crystalline powder.^[1]

Quantitative Data Summary

The fundamental molecular properties of **3,5-Dimethylphenylboronic acid** are summarized in the table below. This data is essential for stoichiometric calculations in reaction planning and for the characterization of synthesized compounds.

Identifier	Value	Reference
Molecular Formula	C8H11BO2	[1] [2] [3] [4] [5]
Molecular Weight	149.98 g/mol	[1] [2] [3] [4] [5] [6]
CAS Number	172975-69-8	[1] [2] [4] [5] [6]

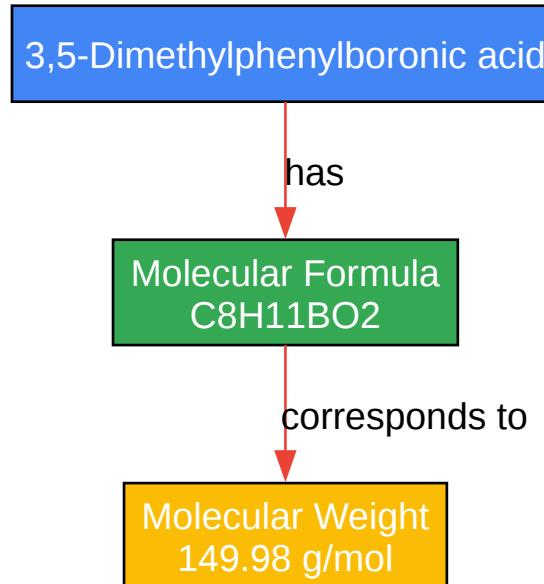
Experimental Protocols & Methodologies

Detailed experimental protocols for the use of **3,5-Dimethylphenylboronic acid** are highly application-specific. A general procedure for its use in a Suzuki coupling reaction would involve the following key steps. For precise measurements and conditions, researchers should consult peer-reviewed literature relevant to their specific synthetic target.

- **Reaction Setup:** A reaction vessel is charged with **3,5-Dimethylphenylboronic acid**, an appropriate aryl halide, a palladium catalyst (e.g., Pd(PPh₃)₄), and a base (e.g., Na₂CO₃ or K₃PO₄).
- **Solvent System:** A suitable solvent system, often a mixture of an organic solvent (like toluene, dioxane, or DMF) and water, is added to dissolve the reactants.
- **Inert Atmosphere:** The reaction mixture is typically degassed and placed under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation of the catalyst.
- **Heating & Monitoring:** The reaction is heated to the required temperature and monitored for progress using techniques such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Workup & Purification:** Upon completion, the reaction is cooled, and the product is extracted from the aqueous phase. The organic layers are combined, dried, and the solvent is removed. The crude product is then purified, commonly by column chromatography or recrystallization.

Logical Relationship Diagram

The following diagram illustrates the fundamental relationship between the compound's name and its primary molecular identifiers.



[Click to download full resolution via product page](#)

Core properties of 3,5-Dimethylphenylboronic acid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. 3,5-Dimethylphenylboronic acid [aromalake.com]
- 3. 3,5-Dimethylphenylboronic acid | C8H11BO2 | CID 2734349 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3,5-Dimethylphenylboronic acid synthesis - chemicalbook [chemicalbook.com]
- 5. (3,5-DIMETHYLPHENYL)BORONIC ACID | CAS 172975-69-8 [matrix-fine-chemicals.com]
- 6. scbt.com [scbt.com]
- To cite this document: BenchChem. [3,5-Dimethylphenylboronic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b071237#3-5-dimethylphenylboronic-acid-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com